

Technical Support Center: mTOR Inhibitor-1 (PP242) Analysis

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Compound of Interest

Compound Name: *mTOR inhibitor-1*

Cat. No.: *B7776723*

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Chemical Identity & Stability Profile[2][3]

Compound Name: **mTOR Inhibitor-1** (PP242 / Torkinib) Chemical Structure: 2-(4-Amino-1-isopropyl-1H-pyrazolo[3,4-d]pyrimidin-3-yl)-1H-indol-5-ol Mechanism: ATP-competitive inhibitor of mTORC1 and mTORC2.[1]

Q: What are the primary degradation risks for PP242?

A: Unlike Rapamycin (which is a macrolide prone to ring-opening hydrolysis), PP242 is a synthetic small molecule based on a pyrazolopyrimidine scaffold. Its stability profile is defined by two key vulnerabilities:

- **Oxidation (Indole Moiety):** The indole ring (specifically the 5-hydroxyindole motif) is electron-rich and susceptible to oxidation by air and light. This can lead to the formation of oxindole derivatives or quinone-imine species, which often appear as colored impurities (yellow/brown) in the solution.
- **Photodegradation:** The conjugated system makes the compound sensitive to UV/VIS light. Prolonged exposure can induce isomerization or radical-mediated oxidation.

- **Hygroscopicity:** While less sensitive to hydrolysis than esters, the solid form can absorb moisture, facilitating oxidative degradation.

Purity Analysis & Method Validation

Q: What is the standard protocol for assessing PP242 purity?

A: The gold standard for purity analysis is Reverse-Phase HPLC (RP-HPLC) with UV detection, coupled with Mass Spectrometry (LC-MS) for impurity identification.

Standard Operating Procedure (SOP): HPLC Analysis of PP242

Parameter	Specification
Column	C18 Analytical Column (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 µm)
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA) or Formic Acid
Mobile Phase B	Acetonitrile (ACN) + 0.1% TFA or Formic Acid
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 254 nm (primary) and 280 nm (secondary for indole detection)
Injection Vol	5–10 µL
Run Time	20–30 minutes

Gradient Profile:

- 0-2 min: 5% B (Equilibration)
- 2-15 min: 5% → 95% B (Linear Gradient)
- 15-20 min: 95% B (Wash)

- 20-22 min: 95% → 5% B (Re-equilibration)

Q: How do I interpret the chromatogram?

- Main Peak: PP242 typically elutes between 10–12 minutes (depending on column/gradient).
- Impurity A (Early Eluting): Often polar oxidative byproducts (e.g., hydroxylated species).
- Impurity B (Late Eluting): Dimers or synthesis precursors (e.g., unreacted pyrazolopyrimidine intermediates).

Troubleshooting Degradation Products

Q: My solution has turned yellow/brown. Is it still usable?

A: A color change indicates oxidative degradation of the indole moiety.

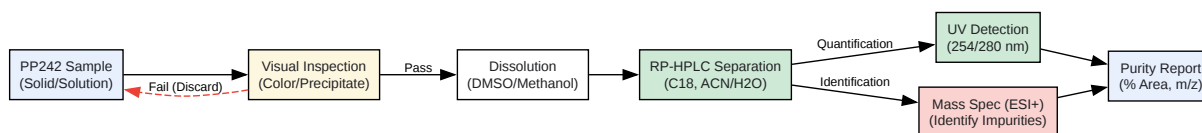
- Diagnosis: Inject the sample into the HPLC. If the main peak area is >98% and impurity peaks are <1%, the biological potency (IC50) is likely unaffected.
- Action: If impurities exceed 2–3%, discard the solution. Oxidized indoles can be cytotoxic independent of mTOR inhibition, leading to false positives in viability assays.

Q: What are the specific degradation products detectable by MS?

A:

- PP242 (Parent): MW 308.34 Da ($[M+H]^+ = 309.34$).
- Oxidation Product (+16 Da): $[M+H]^+ = 325.34$. Corresponds to hydroxylation or N-oxide formation on the indole or pyrimidine ring.
- Dimerization: Rare, but radical-induced coupling can produce peaks at $[2M+H]^+ \sim 617$ Da.

Visualizing the Analytical Workflow



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Figure 1: Step-by-step analytical workflow for validating **mTOR Inhibitor-1** (PP242) purity.

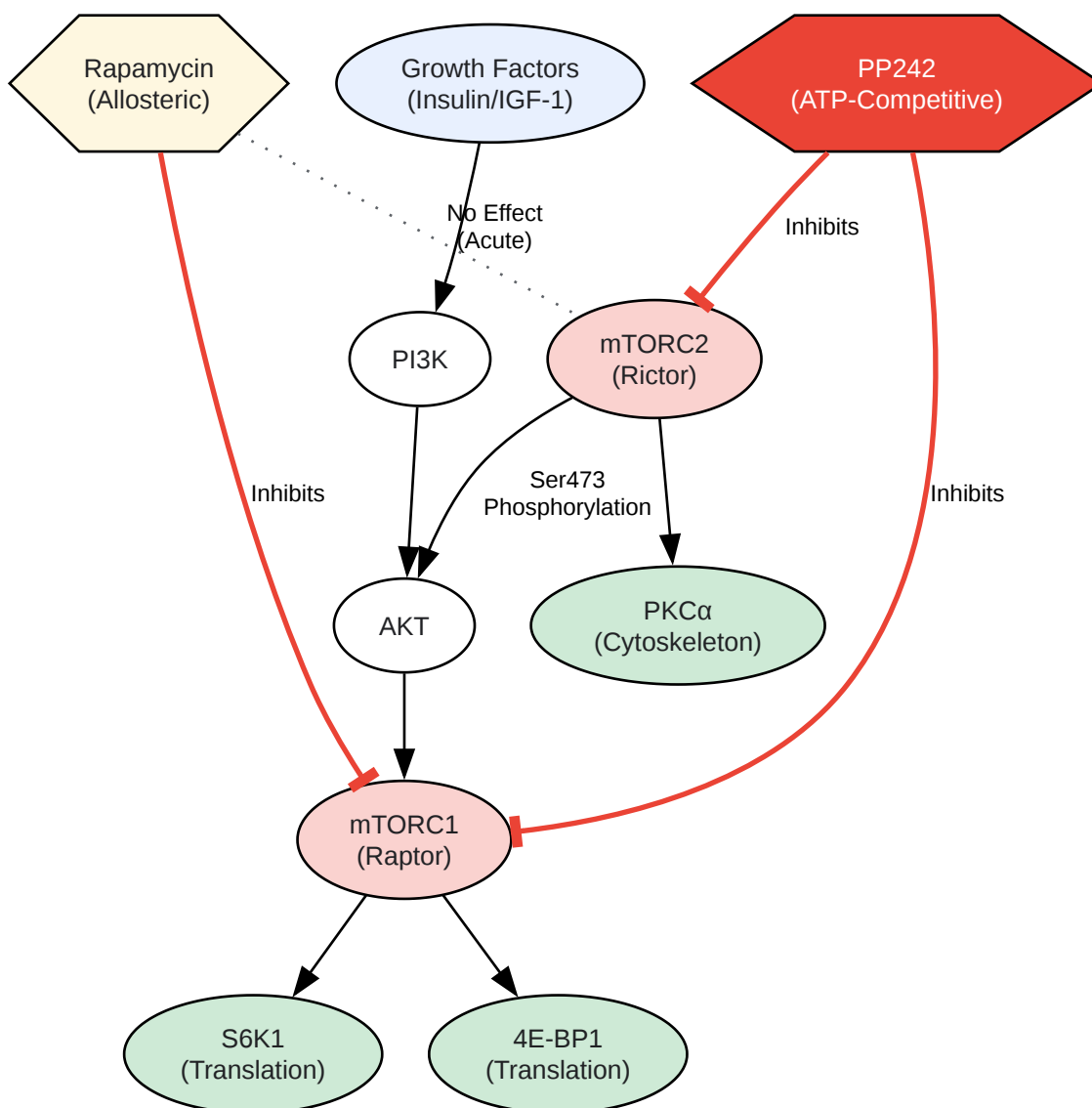
Biological Impact & Signaling Pathway[1][2][3][4][5][6][7]

Q: How do impurities affect my experimental results?

A:

- **Potency Shift:** Significant degradation lowers the effective concentration, increasing the apparent IC₅₀.
- **Off-Target Toxicity:** Oxidized indoles can generate Reactive Oxygen Species (ROS), triggering stress pathways (e.g., p38 MAPK) unrelated to mTOR inhibition.
- **Selectivity Loss:** PP242 is designed to inhibit both mTORC1 and mTORC2 (unlike Rapamycin). Degradation products may lose this dual specificity.

Pathway Visualization: PP242 Action vs. Rapamycin



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Figure 2: Mechanism of Action.[1][2][3][4] PP242 inhibits both mTORC1 and mTORC2, whereas Rapamycin (Class I) primarily targets mTORC1.

Appendix: Note on Rapamycin (mTOR Inhibitor I)

If your "mTOR Inhibitor-1" refers to Rapamycin (Sirolimus) (Macrolide structure):

- Primary Degradation: Hydrolysis of the lactone ring opens the macrocycle, forming seco-rapamycin (biologically inactive).
- Isomerization: Formation of tautomers (e.g., isomer B, isomer C) in solution.

- Detection: Seco-rapamycin elutes earlier than Rapamycin on C18 HPLC.
- Storage: Must be stored at -20°C, protected from light.

References

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